Technical Guide: Chemical Properties & Applications of CAS 914289-59-1

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Compound of Interest	
Compound Name:	*2-(5-Chloro-2-fluorophenyl)pteridin-4(3H)-one*
CAS No.:	*914289-59-1*
Cat. No.:	*B1462315*

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Subject: 2-(5-Chloro-2-fluorophenyl)pteridin-4(3H)-one

Document Type: Technical Whitepaper Audience: Medicinal Chemists, Process Scientists, and Drug Discovery Researchers[1]

Executive Summary

CAS 914289-59-1 is a specialized heterocyclic building block belonging to the pteridinone class. Structurally characterized by a pteridin-4(3H)-one core substituted at the C2 position with a 5-chloro-2-fluorophenyl moiety, this compound serves as a critical privileged scaffold in the discovery of kinase inhibitors.[1]

The pteridinone pharmacophore is historically significant in the development of ATP-competitive inhibitors, most notably targeting Polo-like Kinase 1 (PLK1) (e.g., Volasertib, BI 2536) and Phosphoinositide 3-kinase (PI3K).[1] CAS 914289-59-1 represents an advanced intermediate or "warhead" precursor, offering a pre-installed halogenated aryl motif that enhances lipophilicity and metabolic stability while directing binding affinity in the ATP-binding pocket.

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Chemical Identity & Structural Analysis

Nomenclature & Identification

Property	Detail
CAS Registry Number	914289-59-1
IUPAC Name	2-(5-chloro-2-fluorophenyl)pteridin-4(3H)-one
Synonyms	2-(5-chloro-2-fluorophenyl)-1H-pteridin-4-one; 2-(5-chloro-2-fluorophenyl)pteridin-4-ol
Molecular Formula	$C_{12}H_6ClFN_4O$
Molecular Weight	276.65 g/mol
SMILES	Fc1cc(Cl)cc(c1)c2nc3nccnc3c(=O)[nH]2

Structural Pharmacophore Analysis

The molecule features two distinct domains essential for biological interaction:[2]

- Pteridinone Core: Acts as the "hinge-binder" in kinase targets. The amide (N3-H/C4=O) and pyrazine nitrogens (N1/N8) typically form hydrogen bonds with the kinase hinge region (e.g., Cys residues).[1]
- Dihalogenated Aryl Ring: The 5-chloro-2-fluorophenyl group provides:
  - Metabolic Blockade: Halogens at strategic positions reduce susceptibility to oxidative metabolism (CYP450).[1]
  - Hydrophobic Filling: Targets the hydrophobic back-pocket (Gatekeeper residue proximity) of the enzyme active site.[1]

Physicochemical Profile

Understanding the physicochemical properties is vital for formulation and assay development.[1]

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Parameter	Value (Predicted/Experimental)	Significance
Physical State	Off-white to pale yellow solid	Standard for heteroaromatic systems.[1]
LogP (Octanol/Water)	~2.5 – 2.9	Moderate lipophilicity; suggests good membrane permeability but requires organic co-solvents for aqueous assays.[1]
Topological Polar Surface Area (TPSA)	~70 Å²	Favorable for cell permeability (Rule of 5 compliant).[1]
pKa (Acidic)	~7.5 – 8.0 (Amide NH)	The N3 proton is weakly acidic; deprotonation may occur in basic conditions, increasing solubility.[1]
Solubility	DMSO: >20 mg/mLEthanol: LowWater: Insoluble	Protocol: Dissolve in DMSO to create a stock solution (10-20 mM) before diluting into aqueous buffers.[1]

Synthetic Pathways & Mechanistic Logic[1]

The synthesis of CAS 914289-59-1 typically involves the condensation of a pyrazine precursor with an activated benzoyl derivative.

Retrosynthetic Analysis

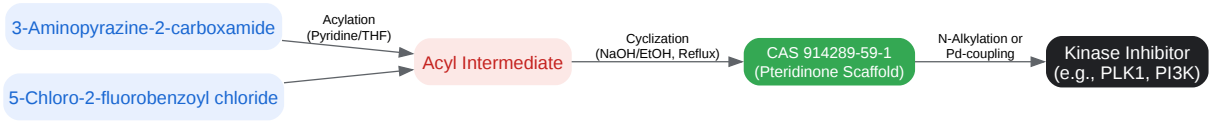
The most robust route utilizes 3-aminopyrazine-2-carboxamide and an appropriate 5-chloro-2-fluorobenzoyl equivalent (acid chloride or ester).[1]

- Step 1: Acylation of the exocyclic amine.
- Step 2: Base-mediated cyclization to form the pyrimidinone ring.

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Visualization of Synthesis Workflow

The following diagram illustrates the logical flow for synthesizing and derivatizing the scaffold.



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Caption: Convergent synthesis of CAS 914289-59-1 via condensation-cyclization strategy.

Experimental Protocols

Handling & Storage

- Storage: Store powder at -20°C under desiccant. The compound is stable for >2 years in solid form.[1]
- Solution Stability: DMSO stock solutions are stable for ~1 month at -20°C. Avoid repeated freeze-thaw cycles which can induce precipitation.

Solubilization Protocol for In Vitro Assays

To ensure consistent IC50 data generation, follow this self-validating dissolution method:

- Weighing: Accurately weigh 2.77 mg of CAS 914289-59-1.
- Primary Dissolution: Add 1.0 mL of anhydrous DMSO (Grade ≥99.9%) to yield a 10 mM stock solution. Vortex for 30 seconds.[1]
  - Validation: Inspect visually. The solution must be clear and particulate-free. If turbid, sonicate for 5 minutes at 40°C.
- Serial Dilution: Dilute the DMSO stock into the assay buffer (e.g., HEPES/$MgCl_2$) immediately prior to use.[1]

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- Constraint: Keep final DMSO concentration <1% (v/v) to avoid enzyme denaturation.

Derivatization for SAR Studies

Researchers utilizing this scaffold for Structure-Activity Relationship (SAR) studies often target the N3 position or the C6/C7 positions (if functionalized).[1]

- N-Alkylation: The amide nitrogen (N3) can be alkylated using alkyl halides and a base (e.g., K_2CO_3, DMF) to introduce solubilizing groups (e.g., piperazines).[1]
- Significance: Alkylation at N3 often modifies the hinge-binding mode, potentially converting the inhibitor type (e.g., Type I to Type II).[1]

Safety & Regulatory (MSDS Highlights)

- GHS Classification:
  - Warning: Skin Irrit. 2 (H315), Eye Irrit.[1][3] 2A (H319), STOT SE 3 (H335).[1]
- Precaution: Handle in a chemical fume hood. Wear nitrile gloves and safety goggles.[1]
- Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber (due to halogen content).[1]

References

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